

Application Note and Protocol: QuEChERS Extraction of Spinetoram L from Soil Matrices

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Compound of Interest

Compound Name: Spinetoram L

Cat. No.: B022779

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This document provides a detailed protocol for the extraction and quantification of **Spinetoram L** from soil matrices using a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method. This procedure is intended for researchers, scientists, and professionals in drug development and environmental monitoring.

Introduction

Spinetoram is a broad-spectrum insecticide composed of two active ingredients, Spinosyn J and its synthetic derivative, Spinosyn L.^{[1][2][3]} Accurate determination of its residues in soil is crucial for environmental risk assessment and regulatory compliance. The QuEChERS methodology offers a simple, rapid, and effective approach for the extraction and cleanup of pesticide residues from complex matrices like soil, prior to analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[1][2][3]}

This application note details a validated, modified QuEChERS protocol using ethyl acetate for extraction, followed by a dispersive solid-phase extraction (d-SPE) cleanup step. The final determination is performed by LC-MS/MS, providing high sensitivity and selectivity for **Spinetoram L**.

Quantitative Data Summary

The following tables summarize the performance of the described method for the determination of Spinetoram (Spinosyn J and Spinosyn L) in soil. The method was validated by analyzing samples spiked at 25, 50, and 100 ng/g.^[1]

Table 1: Recovery and Precision of Spinetoram in Soil

Analyte	Spiking Level (ng/g)	Mean Recovery (%)	Relative Standard Deviation (RSD) (%)
Spinosyn J	25	89	12
	50	93	
	100	94	
Spinosyn L	25	88	7
	50	91	
	100	91	

Data sourced from Goon et al., 2022.[\[1\]](#)

Table 2: Method Detection and Quantification Limits

Analyte	Limit of Quantification (LOQ) (ng/g)
Spinosyn J	7.5
Spinosyn L	2.5

Data sourced from Goon et al., 2022.[\[1\]](#)

Experimental Protocol

This protocol is based on the modified QuEChERS method described by Goon et al. (2022).[\[1\]](#)

Materials and Reagents

- Solvents: Ethyl acetate (pesticide residue grade), Acetonitrile (LC-MS grade), Methanol (LC-MS grade)
- Salts: Anhydrous sodium sulfate (Na_2SO_4), Sodium chloride (NaCl)

- d-SPE Sorbents: Primary secondary amine (PSA), C18, Graphitized carbon black (GCB)
- Standards: Certified reference standards of Spinosyn J and Spinosyn L
- Water: Deionized water
- Equipment: 50 mL centrifuge tubes, vortex mixer, centrifuge, homogenizer (optional, vortexing is preferred for soil), analytical balance, micropipettes.

Standard Solution Preparation

- Stock Solution (1000 µg/mL): Accurately weigh 10 mg of Spinetoram analytical standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 5, 10, 20, 50, 100, 250, 500, and 1000 ng/mL) by serial dilution of the stock solution with methanol.[\[1\]](#)
- Fortification Solutions: Prepare spiking solutions at concentrations of 25, 50, and 100 ng/mL from the stock solution for recovery experiments.[\[1\]](#)

Sample Preparation and Extraction

- Weigh 10 g of the soil sample into a 50 mL centrifuge tube.[\[1\]](#)
- Add 10 mL of deionized water to the tube and vortex for 1 minute.[\[1\]](#)
- Add 10 mL of ethyl acetate to the centrifuge tube.[\[1\]](#)
- Vortex the tube vigorously for 1 minute. For soil matrices, vortexing was found to yield higher recoveries compared to homogenization.[\[1\]](#)
- Add 5 g of activated Na₂SO₄ and 1 g of NaCl to the tube.[\[1\]](#)
- Immediately vortex for another 1 minute to prevent the formation of salt agglomerates.
- Centrifuge the tube at ≥3000 rcf for 5 minutes.[\[4\]](#)

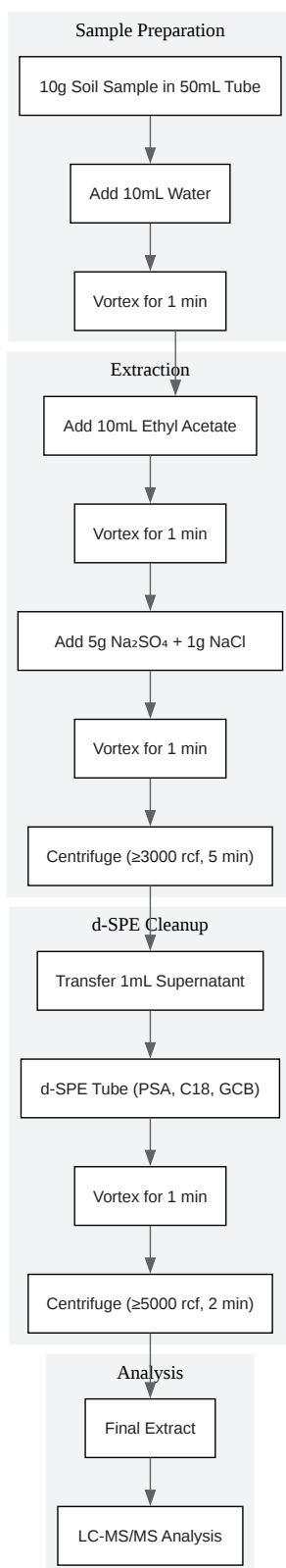
Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Transfer a 1 mL aliquot of the upper ethyl acetate supernatant to a 2 mL d-SPE tube containing a mixture of PSA, C18, and GCB sorbents.
- Vortex the d-SPE tube for 1 minute.
- Centrifuge the tube at a high rcf (e.g., ≥ 5000) for 2 minutes.[\[4\]](#)
- The resulting supernatant is the final extract.

LC-MS/MS Analysis

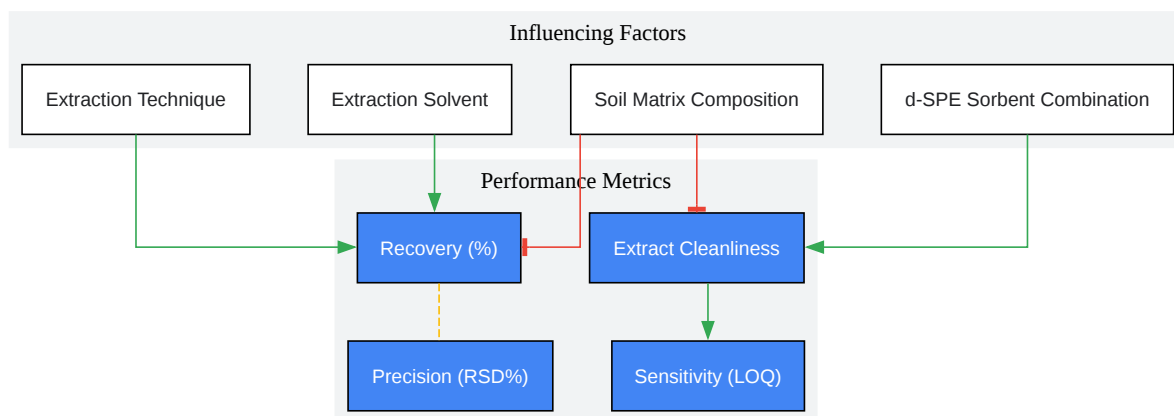
- Transfer the final extract into an autosampler vial for analysis.
- Inject the sample into an LC-MS/MS system for the quantification of Spinosyn J and Spinosyn L.

Visualizations



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Caption: QuEChERS workflow for **Spinetoram L** extraction from soil.



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Caption: Key factors influencing **Spinetoram L** extraction efficiency.

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References

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